

Application Notes and Protocols for Measuring Scintillation Properties of Calcium Molybdate (CaMoO4)

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Compound of Interest

Compound Name: *Calcium molybdate*

Cat. No.: *B1668224*

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Introduction

Calcium Molybdate (CaMoO4) is a crystalline solid that exhibits scintillation, the property of emitting light when exposed to ionizing radiation. This characteristic makes it a valuable material for radiation detection in various fields, including particle physics, nuclear medicine, and security screening. Specifically, CaMoO4 is of interest in the search for rare events like neutrinoless double beta decay.^[1] Accurate and reproducible characterization of its scintillation properties—namely light yield, decay time, and energy resolution—is paramount for the design and optimization of detectors based on this material.

This document provides detailed application notes and protocols for the experimental setup and procedures required to measure the key scintillation properties of CaMoO4 crystals. The target audience includes researchers, scientists, and professionals in drug development who may utilize scintillation detection in their work.

Core Scintillation Properties

The primary scintillation properties that are typically measured to characterize a scintillator like CaMoO4 are:

- Light Yield: The number of photons produced per unit of energy deposited by ionizing radiation (typically expressed in photons/MeV).

- Decay Time: The characteristic time it takes for the scintillation emission to decrease after the initial excitation. CaMoO₄ can exhibit multiple decay components (fast and slow).[1]
- Energy Resolution: The ability of the detector to distinguish between two gamma-ray energies that are close to each other. It is typically expressed as the full width at half maximum (FWHM) of the photopeak divided by the photopeak position.

Experimental Setup and Protocols

Crystal Preparation and Handling

- Crystal Acquisition: Obtain a high-quality CaMoO₄ single crystal. The Czochralski method is a common technique for growing such crystals.
- Cutting and Polishing: The crystal should be cut to the desired dimensions (e.g., a 1 cm cube) and all surfaces polished to an optical grade to maximize internal light reflection and subsequent light collection.
- Cleaning: Clean the polished crystal with a solvent like isopropanol or ethanol to remove any surface contaminants and ensure good optical contact with the photodetector.
- Handling: Always handle the crystal with powder-free gloves to avoid contaminating the polished surfaces.

Measurement of Light Yield and Energy Resolution

The light yield and energy resolution are typically measured simultaneously using the same experimental setup.

Experimental Setup:

- Scintillator Crystal: The prepared CaMoO₄ crystal.
- Photodetector: A photomultiplier tube (PMT) with high quantum efficiency in the emission range of CaMoO₄ (around 520 nm) is commonly used.[2] For low-temperature measurements, a specialized low-temperature PMT may be necessary.[1][3]

- Optical Coupling: Use a high-viscosity optical grease to couple the crystal to the PMT window, ensuring no air gaps are present.
- Light-Tight Housing: The crystal and PMT assembly must be placed in a light-tight box or wrapped in a light-blocking material (e.g., Teflon tape followed by black tape) to prevent ambient light from reaching the PMT.
- Radioactive Source: A calibrated gamma-ray source with a well-defined energy is required. A common choice is Cesium-137 (^{137}Cs), which emits gamma rays at 662 keV. Other sources like Cobalt-60 (^{60}Co) can also be used.
- Signal Processing Electronics:
 - High Voltage Power Supply: To provide the necessary operating voltage to the PMT.
 - Preamplifier: To amplify the initial signal from the PMT.
 - Shaping Amplifier: To shape the preamplifier's output pulse into a semi-Gaussian pulse suitable for analysis.
 - Multi-Channel Analyzer (MCA): To digitize the amplified pulses and generate a pulse height spectrum.

Protocol:

- Setup Assembly:
 - Apply a thin, uniform layer of optical grease to one face of the CaMoO₄ crystal.
 - Press the greased face firmly against the center of the PMT window to ensure good optical coupling.
 - Secure the crystal in place and enclose the assembly in a light-tight housing.
- Data Acquisition:
 - Position the radioactive source at a fixed distance from the crystal.

- Turn on the high voltage supply to the PMT and allow it to stabilize.
- Acquire a pulse height spectrum using the MCA for a sufficient amount of time to obtain a well-defined photopeak with good statistics.
- Data Analysis:
 - Energy Resolution:
 - Fit a Gaussian function to the photopeak in the acquired spectrum.
 - Determine the Full Width at Half Maximum (FWHM) and the centroid (peak position) of the fitted Gaussian.
 - Calculate the energy resolution using the formula: Energy Resolution (%) = (FWHM / Centroid) * 100.
 - Light Yield (Relative Method):
 - Replace the CaMoO₄ crystal with a standard scintillator of known light yield (e.g., NaI(Tl)) and acquire a spectrum under the identical experimental conditions (same source, geometry, and electronics settings).
 - The light yield of CaMoO₄ relative to the standard can be calculated based on the ratio of the photopeak positions, taking into account the quantum efficiencies of the PMT at the respective emission wavelengths of the scintillators.

Measurement of Scintillation Decay Time

The decay time is measured by exciting the crystal with a pulsed source and recording the time profile of the emitted light.

Experimental Setup:

- Scintillator Crystal: The prepared CaMoO₄ crystal.
- Pulsed Excitation Source: A pulsed X-ray source or a pulsed laser can be used to excite the crystal.

- Fast Photodetector: A fast PMT or an avalanche photodiode (APD) with a rise time significantly shorter than the expected decay time of the scintillator.
- Timing Electronics:
 - Time-to-Digital Converter (TDC): To measure the time difference between the excitation pulse and the detected scintillation photons.
 - Digital Oscilloscope: A high-bandwidth oscilloscope can also be used to directly capture and analyze the pulse shape.

Protocol:

- Setup Assembly:
 - Position the CaMoO₄ crystal in the path of the pulsed excitation source.
 - Couple the crystal to the fast photodetector.
- Data Acquisition:
 - Trigger the data acquisition system with the excitation pulse.
 - Record the arrival times of the scintillation photons using the TDC or capture the full pulse waveform with the oscilloscope.
 - Accumulate data over many pulses to build a high-statistics decay curve.
- Data Analysis:
 - Plot the number of detected photons as a function of time after the excitation pulse.
 - Fit the resulting decay curve with one or more exponential functions of the form $I(t) = A * \exp(-t/\tau)$, where τ is the decay time constant. CaMoO₄ may require a sum of two exponential functions to accurately model its fast and slow decay components.[\[1\]](#)

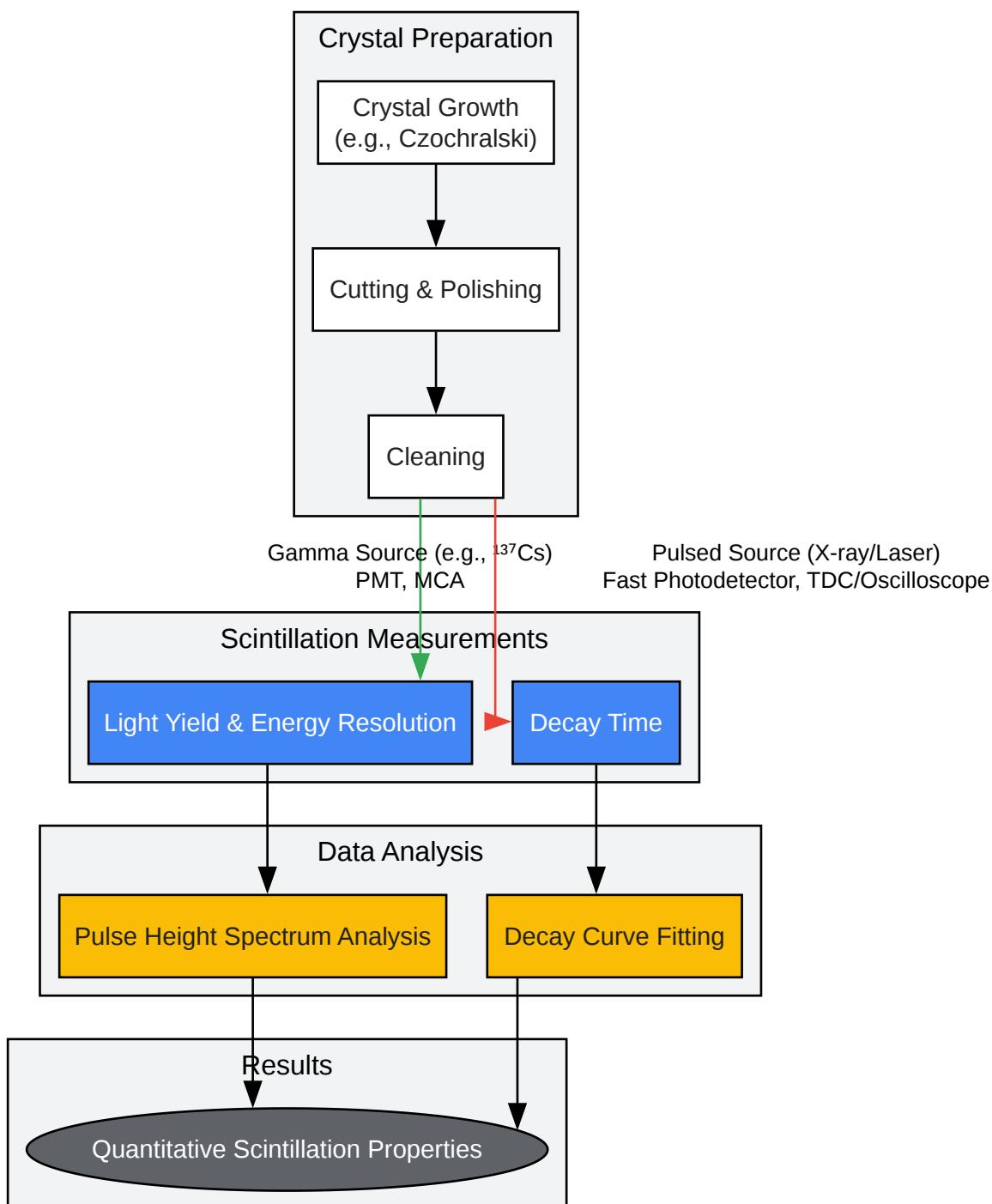
Data Presentation

The following table summarizes the typical scintillation properties of CaMoO₄ at room temperature and at cryogenic temperatures. Note that properties like light yield and decay time can be temperature-dependent.[\[4\]](#)

Property	Value at Room Temperature	Value at Cryogenic Temperatures (e.g., 17 mK)
Light Yield	~400 photoelectrons/MeV	Light yield is expected to increase upon cooling. [4]
Decay Time	~17 µs [4] [2]	Fast component: ~40.6 µs, Slow component: ~3410 µs [1]
Energy Resolution	FWHM of 10.3% at 662 keV has been reported. [5]	30% for 122 keV gamma rays has been observed. [1]
Emission Maximum	~520 nm [4] [2]	-

Visualizations

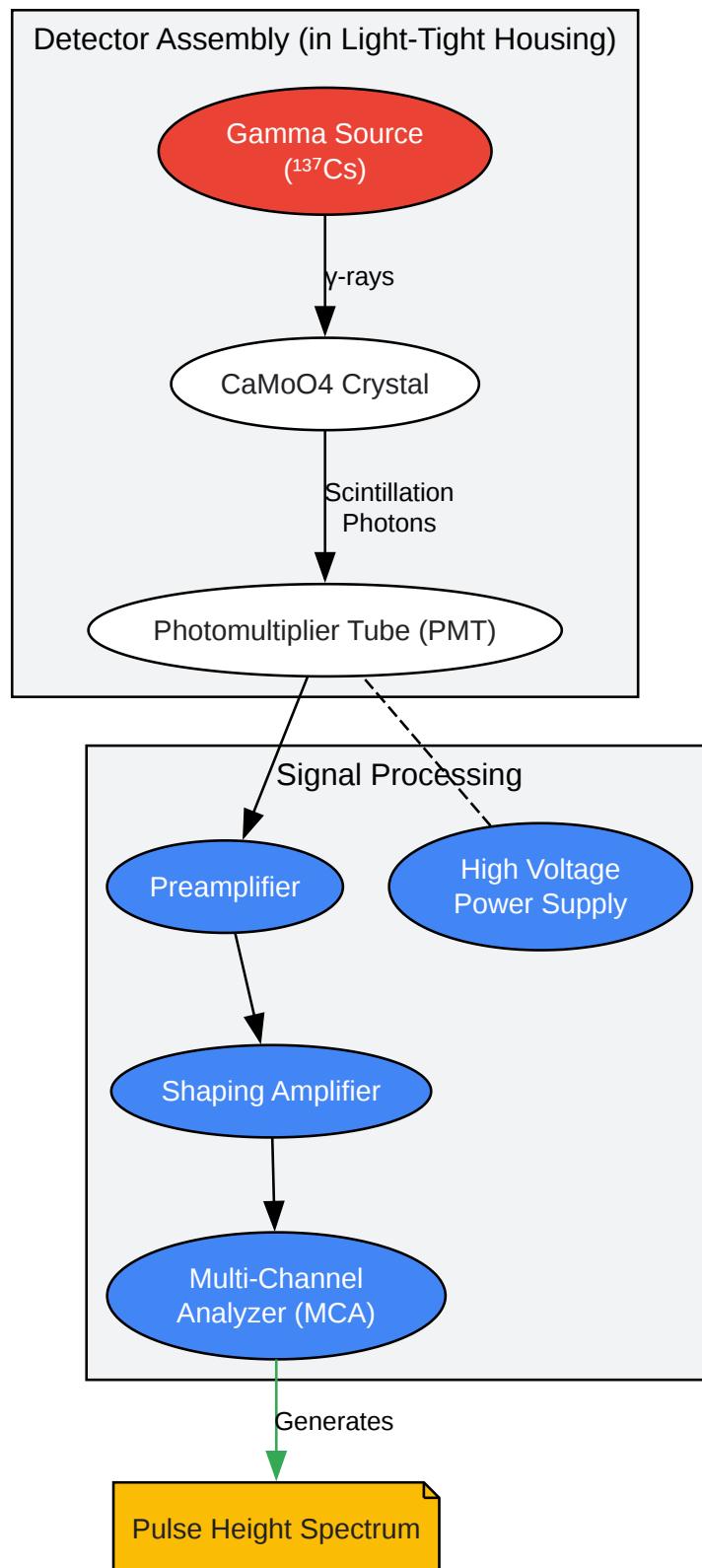
Experimental Workflow for Scintillation Property Measurement



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Caption: A flowchart illustrating the major steps in the experimental characterization of CaMoO₄ scintillation properties.

Schematic for Light Yield and Energy Resolution Measurement



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Caption: A schematic diagram of the experimental setup for measuring the light yield and energy resolution of a CaMoO₄ crystal.

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